

Pefachrome® FXa Assay: Application Notes and Protocols for Plasma Samples

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Compound of Interest

Compound Name: Pefachrome(R) fxa*

CAS No.: 80895-10-9

Cat. No.: B1627135

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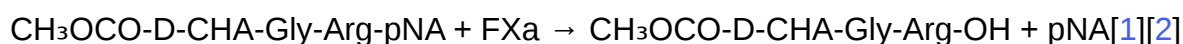
For Researchers, Scientists, and Drug Development Professionals

Introduction

Pefachrome® FXa is a highly sensitive chromogenic substrate designed for the determination of Factor Xa (FXa) activity in plasma and other biological samples.[1][2][3][4] This synthetic peptide is conjugated to a para-nitroaniline (pNA) chromophore.[5] When cleaved by FXa, pNA is released, resulting in a colorimetric signal that can be quantified spectrophotometrically at 405 nm.[5] The rate of pNA release is directly proportional to the FXa activity in the sample. This assay is a valuable tool in coagulation studies, diagnostic applications for measuring FXa generation, and in drug discovery for screening and characterizing FXa inhibitors.[5]

Principle of the Assay

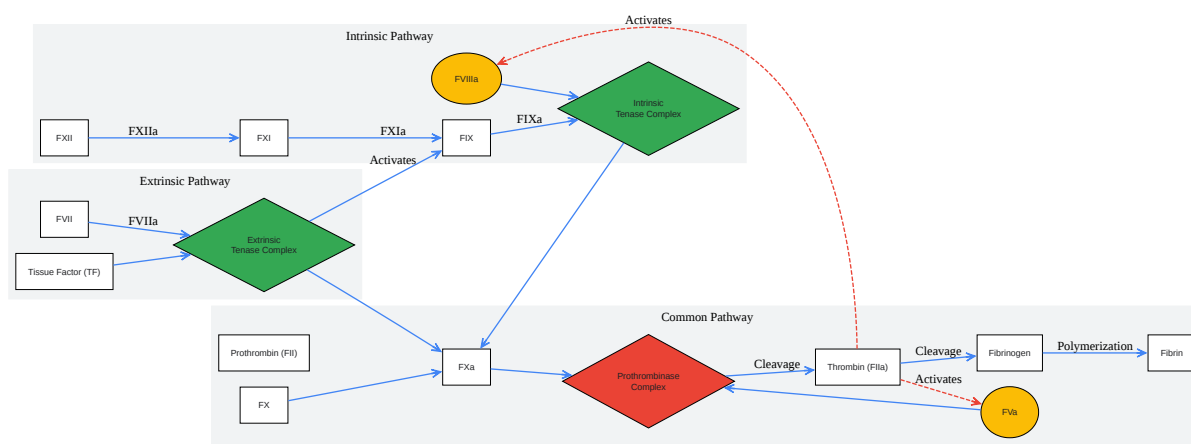
The biochemical mechanism involves the enzymatic cleavage of the Pefachrome® FXa substrate by Factor Xa. The reaction proceeds as follows:



The liberated pNA produces a yellow color, and the change in absorbance at 405 nm over time ($\Delta\text{OD}/\text{min}$) is measured to determine the FXa activity.[1][3][4]

Coagulation Cascade and the Role of Factor Xa

Factor Xa is a critical enzyme in the coagulation cascade, playing a pivotal role at the convergence of the intrinsic and extrinsic pathways.[6][7] Both pathways lead to the activation of Factor X to Factor Xa.[8][9] Factor Xa, in complex with its cofactor Factor Va, forms the prothrombinase complex, which catalyzes the conversion of prothrombin (Factor II) to thrombin (Factor IIa).[7][8] Thrombin then cleaves fibrinogen to form fibrin, which polymerizes to form a stable blood clot.[8] Due to its central role, Factor Xa is a key target for anticoagulant drugs.



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Figure 1: Simplified diagram of the coagulation cascade highlighting the central role of Factor Xa.

Materials and Reagents

Materials Provided

- Pefachrome® FXa Substrate

Materials Required but Not Provided

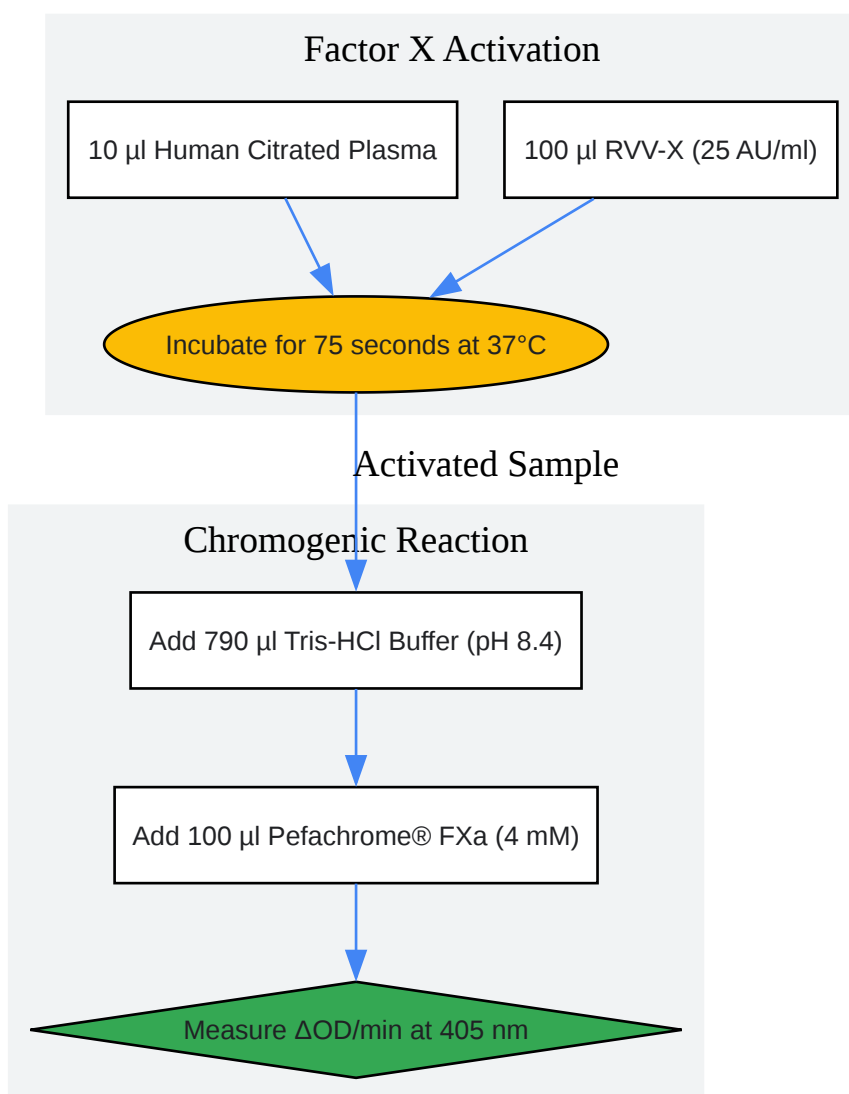
- Tris-HCl buffer (50 mM, pH 8.4)[1][2]
- Calcium Chloride (CaCl₂) solution (25 mM)[1][2]
- Russell's Viper Venom (RVV-X) activator (25 AU/ml in 25 mM CaCl₂)[1][2]
- Distilled water[1][2]
- Microplate reader or spectrophotometer capable of reading at 405 nm
- Incubator or water bath at 37°C
- Pipettes and tips
- Microplates or cuvettes

Reagent Preparation and Storage

Reagent	Preparation	Storage
Pefachrome® FXa	Dissolve in distilled water to a final concentration of 4 mM.[1][2]	Store unopened at 2-8°C, protected from moisture and light.[1][2][3][4]
Tris-HCl Buffer	Prepare a 50 mM solution and adjust pH to 8.4.	Store at room temperature or 2-8°C.
CaCl ₂ Solution	Prepare a 25 mM solution in distilled water.	Store at room temperature.
RVV-X Activator	Reconstitute in 25 mM CaCl ₂ to a concentration of 25 AU/ml.	Refer to manufacturer's instructions for storage.

Experimental Protocol: Determination of Factor X in Plasma

This protocol is a suggested micro-assay for the determination of Factor X in human citrated plasma.[1][2][3][4]



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Figure 2: Experimental workflow for the determination of Factor X in plasma using the Pefachrome® FXa assay.

Step-by-Step Procedure:

- Factor X Activation:
 - Pipette 100 µl of RVV-X (25 AU/ml) into a microplate well or cuvette.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Add 10 µl of human citrated plasma to the well.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Incubate the mixture for exactly 75 seconds at 37°C to activate Factor X into Factor Xa.[1][2][3][4]
- Chromogenic Reaction:
 - Immediately following incubation, add 790 µl of 50 mM Tris-HCl buffer (pH 8.4).[1][2][3][4]
 - Add 100 µl of 4 mM Pefachrome® FXa solution.[1][2][3][4]
- Measurement:
 - Immediately start measuring the change in absorbance at 405 nm ($\Delta OD/min$) using a microplate reader or spectrophotometer.[1][2][3][4]

Data Analysis

The activity of Factor Xa is proportional to the rate of pNA release, which is measured as the change in absorbance per minute ($\Delta OD/min$). For quantitative results, a standard curve should be generated using a reference plasma with known Factor X activity. The results for unknown samples can then be interpolated from this standard curve.

Performance Characteristics

Parameter	Value	Reference
Molecular Weight	622.7 g/mol	[1][2]
Kcat	140 s ⁻¹	[1][2]
KM	0.106 mM	[1][2]
Solubility	Up to 4 mM in distilled H ₂ O	[1][2]

Troubleshooting

Issue	Possible Cause	Solution
Low or no signal	- Inactive reagents- Incorrect wavelength- Insufficient incubation time	- Check reagent expiration dates and storage conditions- Ensure reader is set to 405 nm- Verify incubation time and temperature
High background	- Contaminated reagents- Spontaneous substrate hydrolysis	- Use fresh, high-quality reagents- Prepare substrate solution fresh daily
Poor reproducibility	- Pipetting errors- Temperature fluctuations	- Calibrate pipettes regularly- Ensure consistent temperature control throughout the assay

Conclusion

The Pefachrome® FXa assay provides a reliable and sensitive method for determining the activity of Factor Xa in plasma samples. Its straightforward protocol and robust performance make it an essential tool for research and development in the field of hemostasis and thrombosis.

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References

- 1. Pefachrome® FXa/LAL 5288, Chromogenic Substrate for Factor Xa [[loxo.de](https://www.loxo.de)]
- 2. [interchim.fr](https://www.interchim.fr) [[interchim.fr](https://www.interchim.fr)]
- 3. [avant-medical.com](https://www.avant-medical.com) [[avant-medical.com](https://www.avant-medical.com)]

- 4. Pefachrome® FXa 8595, Chromogenic Substrate for Factor Xa (analog zu S-2765) [loxo.de]
- 5. Pefachrome(R) fxa* | 80895-10-9 | Benchchem [benchchem.com]
- 6. Coagulation Factor Xa - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Factor X - Wikipedia [en.wikipedia.org]
- 8. Physiology, Coagulation Pathways - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 9. droracle.ai [droracle.ai]
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